

The Biological Activity Spectrum of Omphalotin A and Its Derivatives: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Omphalotin A*

Cat. No.: B15560327

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Introduction

Omphalotin A is a cyclic dodecapeptide produced by the fungus *Omphalotus olearius*. It is a member of the borosin family of ribosomally synthesized and post-translationally modified peptides (RiPPs) and is characterized by multiple N-methylations on its peptide backbone. This structural feature is believed to contribute to its high proteolytic stability and membrane permeability, making it an interesting scaffold for drug development. The primary and most well-documented biological activity of **Omphalotin A** and its derivatives is their potent and selective nematicidal activity, particularly against the plant-parasitic root-knot nematode *Meloidogyne incognita*. This guide provides a comprehensive overview of the known biological activities of **Omphalotin A** and its derivatives, with a focus on quantitative data, experimental methodologies, and the underlying molecular pathways.

Nematicidal Activity

The most significant biological activity of **Omphalotin A** and its derivatives is their ability to kill nematodes. This activity is particularly pronounced against the plant-parasitic nematode *Meloidogyne incognita*, a major agricultural pest.

Quantitative Nematicidal Activity Data

The nematicidal potency of **Omphalotin A** and several of its natural and recombinant derivatives has been quantified using LC50 (lethal concentration 50%) values, which represent the concentration of the compound required to kill 50% of the nematode population within a specified time.

Compound	Target Organism	LC50 (µM)	LC50 (µg/mL)	LD90 (µg/mL)	Reference
Omphalotin A	Meloidogyne incognita	< 1.0	-	-	[1]
Omphalotin A	Meloidogyne incognita	0.57 (after 16h)	-	-	[2]
Omphalotins E-I	Meloidogyne incognita	0.38 - 3.8	0.5 - 2.0	2 - 5	[2]
Lentinulin A	Meloidogyne incognita	< 1.0	-	-	[1]
Dendrothelin A	Meloidogyne incognita	-	-	-	[2]
Omphalotin A	Caenorhabditis elegans	Weakly active	-	-	[3]

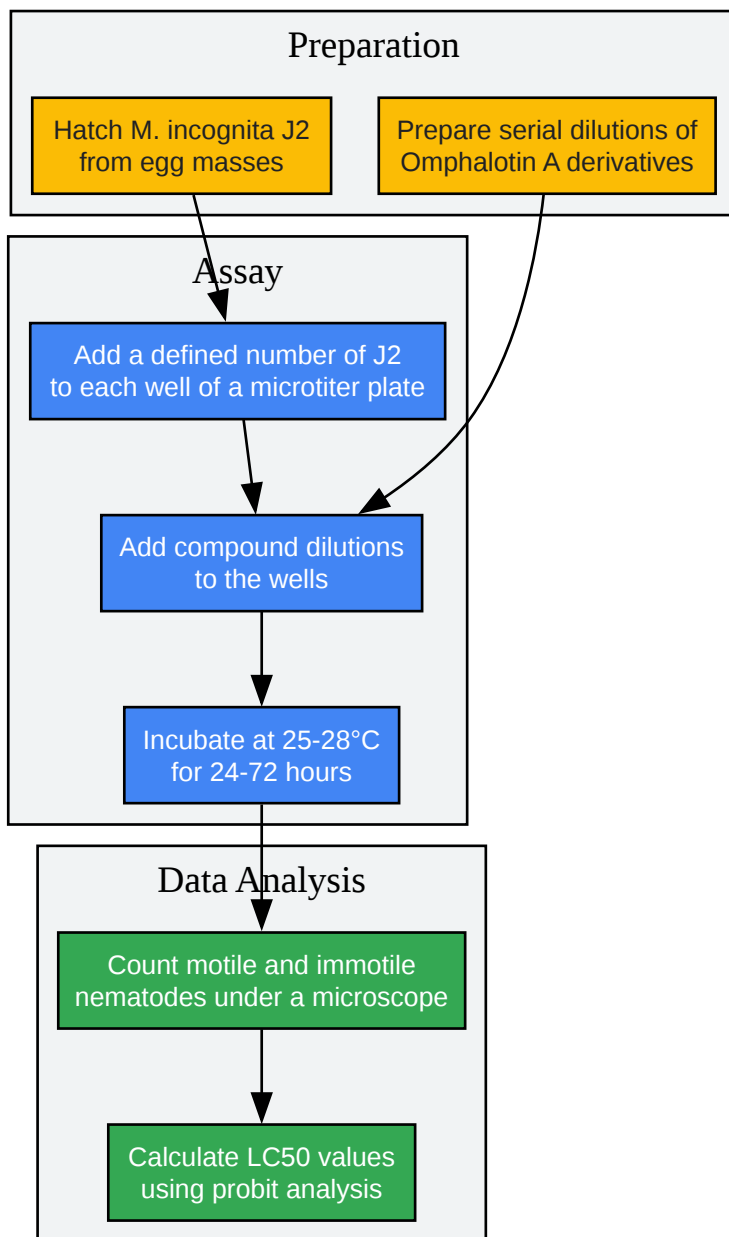
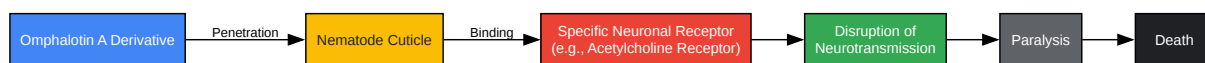
Note: Direct comparison of values should be made with caution due to potential variations in experimental conditions between studies.

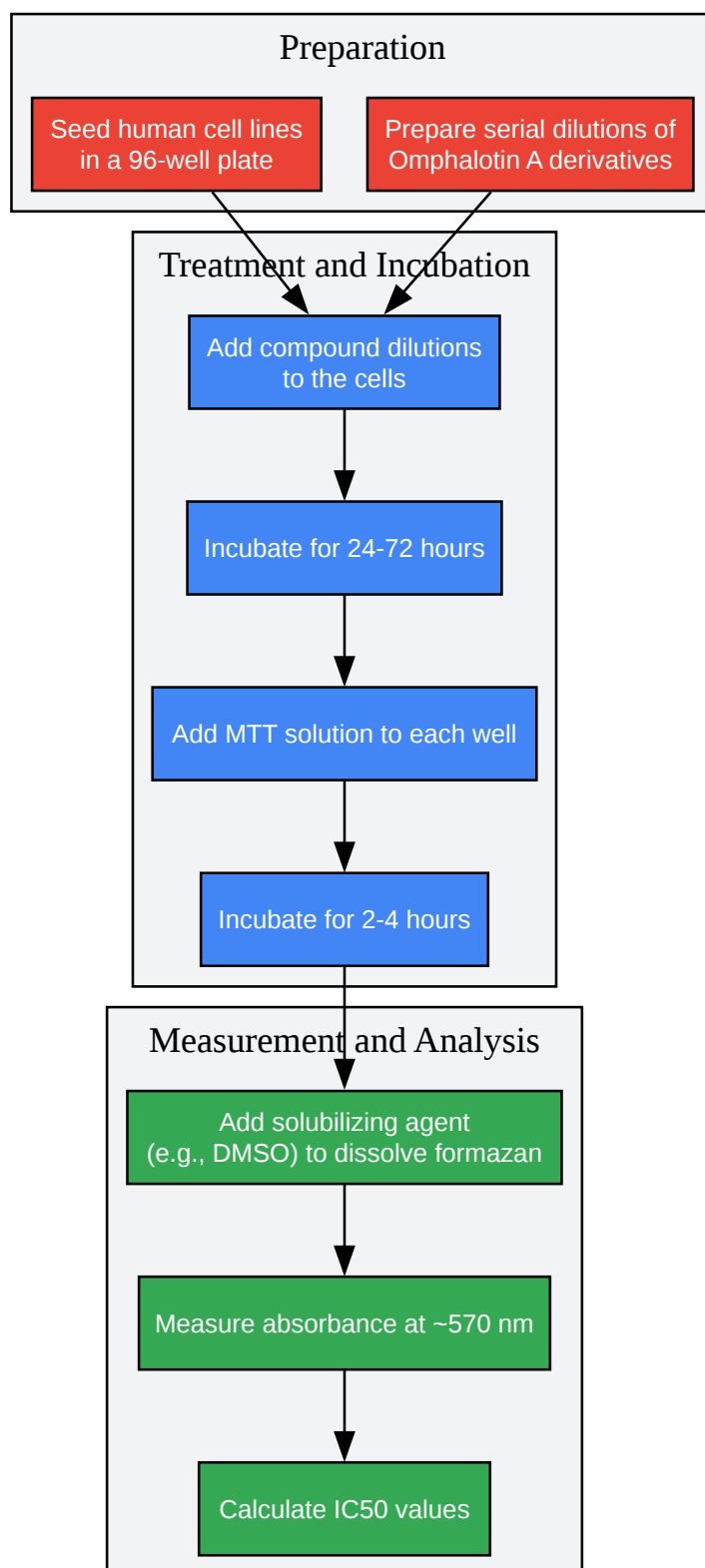
Structure-Activity Relationships for Nematicidal Activity

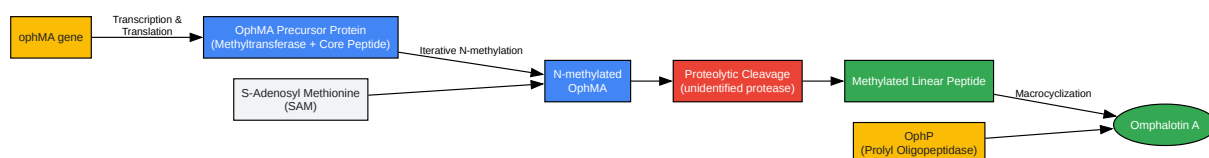
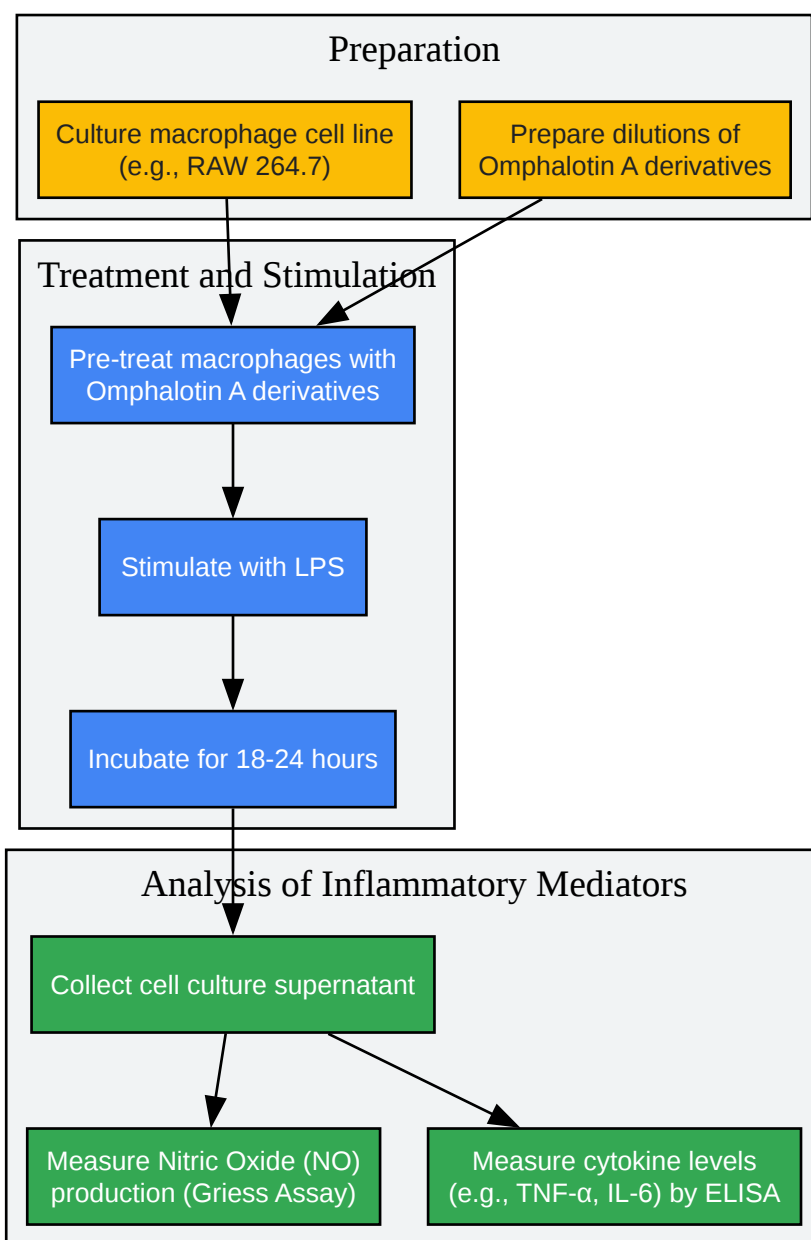
Preliminary structure-activity relationship (SAR) studies suggest that the macrocyclic structure and the presence of N-methylations are crucial for the nematicidal activity of **Omphalotin A**. Variations in the amino acid sequence, as seen in the natural derivatives Lentinulin A and Dendrothelin A, can influence the potency of the nematicidal effect. The oxidatively modified Omphalotins E-I, which contain a hydroxylated tricyclic tryptophan derivative, also exhibit strong nematicidal activity, indicating that modifications to the core peptide are tolerated and can even be beneficial for activity.[2]

Proposed Mechanism of Nematicidal Action

The precise molecular mechanism of action of **Omphalotin A** against nematodes is not yet fully understood. However, the rapid paralysis observed in affected nematodes suggests a neurotoxic mechanism. It is hypothesized that **Omphalotin A** may act on neuronal receptors, such as acetylcholine receptors, leading to disruption of neuromuscular coordination and subsequent paralysis and death.^{[4][5][6]} The high selectivity for certain parasitic nematodes over free-living species like *Caenorhabditis elegans* suggests a specific molecular target that is either absent or different in the latter.^[3]







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- To cite this document: BenchChem. [The Biological Activity Spectrum of Omphalotin A and Its Derivatives: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15560327#biological-activity-spectrum-of-omphalotin-a-derivatives>]

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